

### A Comparative Analysis of the Mechanisms of Action of Different Aurantosides

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### Introduction

Aurantosides, a class of tetramic acid glycosides primarily isolated from marine sponges, have garnered significant interest in the scientific community due to their diverse and potent biological activities. These natural products exhibit a range of effects, including antifungal, cytotoxic, and anti-leishmanial properties. Understanding the distinct mechanisms through which different aurantosides exert their effects is crucial for their development as potential therapeutic agents. This guide provides a comparative analysis of the current understanding of the mechanisms of action of various aurantosides, supported by experimental data and detailed methodologies for key investigative techniques.

# Antifungal Aurantosides: A Probable Disruption of Fungal Cell Membranes

Several aurantosides, notably Aurantoside I and Aurantoside K, have demonstrated significant antifungal activity. The prevailing hypothesis, though not yet definitively proven, suggests a mechanism of action analogous to that of polyene antifungal agents like Amphotericin B. This proposed mechanism centers on the disruption of the fungal cell membrane's integrity.

The polyene structure inherent to aurantosides is thought to interact with ergosterol, a key sterol component of fungal cell membranes that is absent in mammalian cells. This interaction

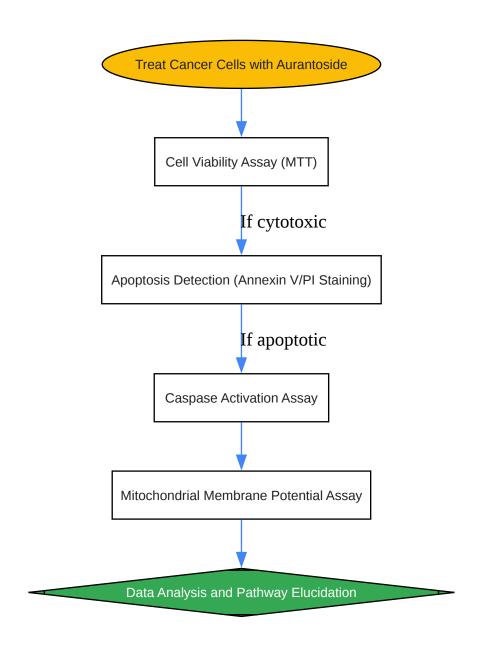


is believed to lead to the formation of pores or channels in the membrane, causing leakage of essential intracellular components and ultimately leading to fungal cell death. The sugar moiety of the aurantoside molecule appears to play a crucial role in modulating the potency and selectivity of this antifungal activity.

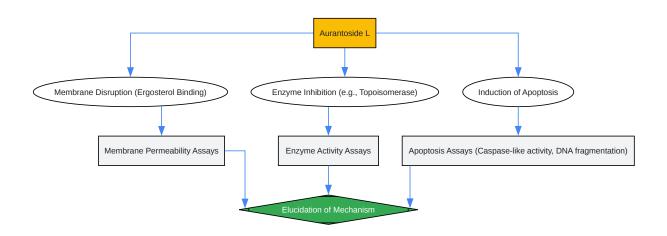
## Hypothetical Signaling Pathway for Antifungal Aurantosides











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